

Essential Safety and Logistical Information for Handling XL765

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XL765

Cat. No.: B560383

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Disclaimer: No specific Safety Data Sheet (SDS) for **XL765** (Voxtalisisb) was publicly available at the time of this document's creation. The following guidance is based on best practices for handling potent, powdered pharmaceutical compounds, including cytotoxic agents and kinase inhibitors. It is imperative to supplement this information with your institution's specific safety protocols and to perform a risk assessment before handling this compound.

Personal Protective Equipment (PPE)

Given that **XL765** is a potent PI3K/mTOR inhibitor, it should be handled with the assumption that it is a hazardous compound. Engineering controls, such as a certified chemical fume hood or a biological safety cabinet, are the primary means of exposure control. The following PPE should be used as a secondary measure.

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves compliant with ASTM D6978 (chemotherapy-tested). [1]	Provides a barrier against direct skin contact and absorption. Double-gloving offers additional protection in case of a tear or puncture in the outer glove.
Eye Protection	Chemical safety goggles or a full-face shield.[1]	Protects eyes from splashes or aerosols of the compound. A face shield offers broader protection for the entire face.
Lab Coat/Gown	Disposable, solid-front gown with tight-fitting cuffs.[1]	Prevents contamination of personal clothing and skin. A disposable gown eliminates the need for laundering contaminated apparel.
Respiratory Protection	An N95 respirator or higher, especially when handling the powder outside of a certified fume hood.[2]	Minimizes the risk of inhaling aerosolized powder, which is a primary route of exposure for potent compounds.

Operational Plan for Handling XL765

This section provides a step-by-step guide for the safe handling of **XL765** from receipt to use in experiments.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **XL765** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.
- Follow the manufacturer's recommendations for storage temperature.

Preparation of Stock Solutions

- All handling of the powdered form of **XL765** must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation risk.
- Before handling, ensure the work area is clean and free of clutter.
- Don all required PPE as outlined in the table above.
- Carefully weigh the required amount of **XL765** powder. Use a dedicated spatula and weighing vessel.
- To dissolve, add the solvent to the powder slowly to avoid splashing.
- Cap the vial securely and mix gently until the compound is fully dissolved.

Use in Experiments

- When diluting stock solutions or adding **XL765** to experimental setups, wear appropriate PPE.
- Conduct all procedures that may generate aerosols or splashes within a fume hood.
- Clearly label all solutions containing **XL765**.

Disposal Plan

All waste contaminated with **XL765** must be treated as hazardous chemical waste.

Waste Segregation

- Solid Waste: All disposable items that have come into contact with **XL765** (e.g., gloves, pipette tips, weighing paper, disposable gowns) should be placed in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **XL765** should be collected in a sealed, properly labeled hazardous waste container. Do not pour any **XL765**-containing solutions down the drain.

- Sharps Waste: Needles, syringes, or other sharps contaminated with **XL765** should be disposed of in a designated sharps container for hazardous chemical waste.

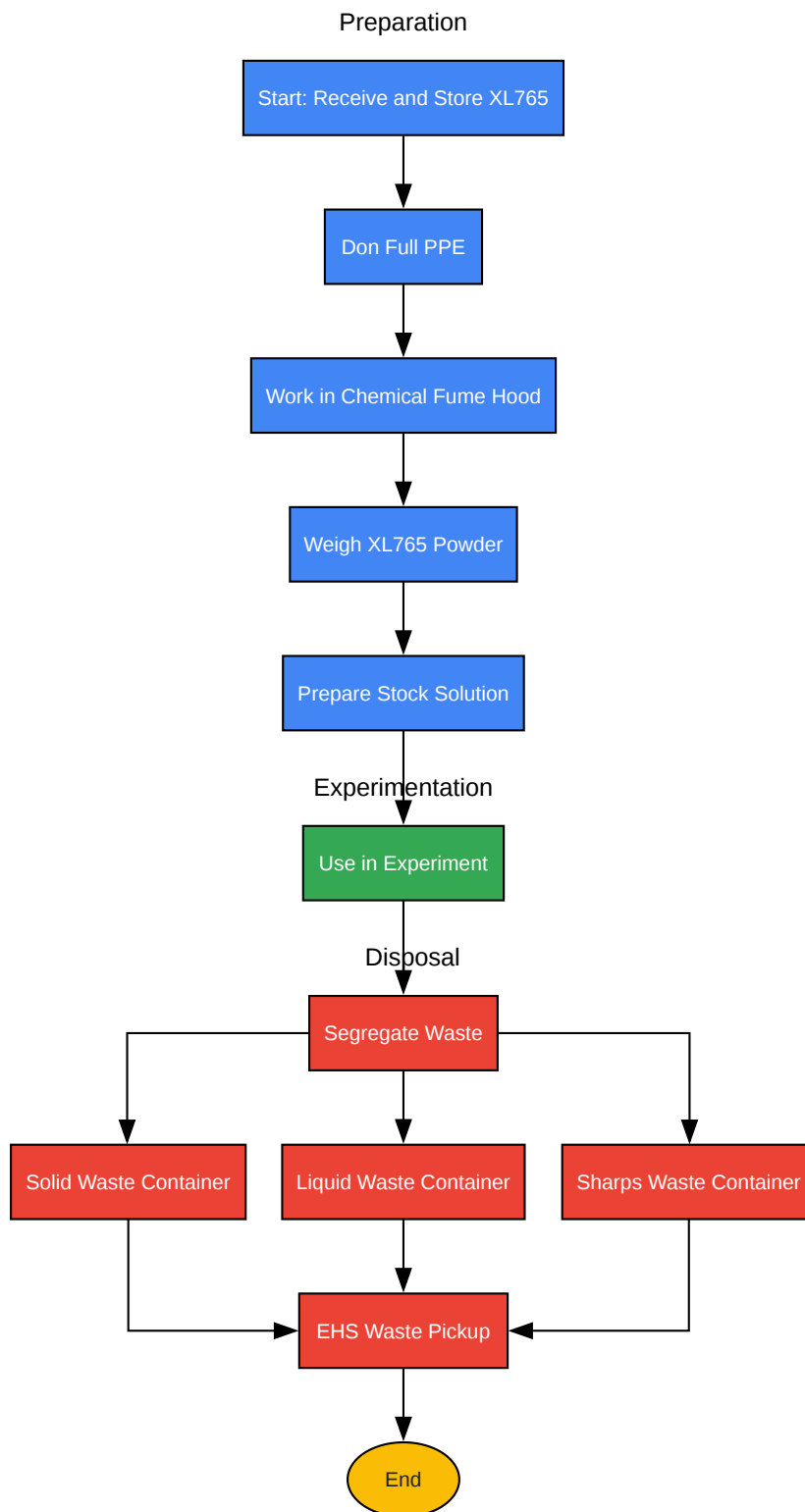
Waste Collection and Disposal

- Follow your institution's guidelines for the collection and disposal of hazardous chemical waste.
- Ensure all waste containers are securely sealed and properly labeled with the contents and associated hazards before pickup by your institution's environmental health and safety (EHS) department.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **XL765**.

Safe Handling and Disposal Workflow for XL765

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **XL765**.

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References

- 1. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. england.nhs.uk [england.nhs.uk]
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Phone: (601) 213-4426

Email: info@benchchem.com